

In-Depth Technical Guide: Safety and Handling of Methylacifluorfen-d3

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Compound of Interest

Compound Name: Methylacifluorfen-d3

Cat. No.: B12412926

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling procedures for **Methylacifluorfen-d3**. The information presented is based on the safety data for its non-deuterated counterpart, Methylacifluorfen (also known as Acifluorfen-methyl), as the hazardous properties are not expected to be significantly altered by isotopic labeling.

Chemical Identification and Physical Properties

Methylacifluorfen is a diphenolic ether herbicide.^[1] While specific data for the deuterated form is limited, the properties of Methylacifluorfen provide a reliable basis for safe handling.

Property	Data
Chemical Name	methyl 5-[2-chloro-4-(trifluoromethyl)phenoxy]-2-nitrobenzoate[2][3][4]
CAS Number	50594-67-7[5]
Molecular Formula	C15H9ClF3NO5
Molecular Weight	375.68 g/mol
Physical Form	Solid-Liquid Mixture, White to off-white solid
Melting Point	52.8 - 59 °C
Boiling Point	392.3 ± 42.0 °C (Predicted)
Storage Temperature	Refrigerated (0-5 °C) or frozen (-80/-20°C)

Hazard Identification and GHS Classification

Methylacifluorfen is classified as a hazardous substance. The following table summarizes its GHS classifications based on available data.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction
Specific target organ toxicity — single exposure	1	H370: Causes damage to organs
Aquatic Hazard (Acute)	1	H400: Very toxic to aquatic life
Aquatic Hazard (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger

Hazard Pictograms:

GHS06 (Skull and Crossbones), GHS07 (Exclamation Mark), GHS08 (Health Hazard), GHS09 (Environment)

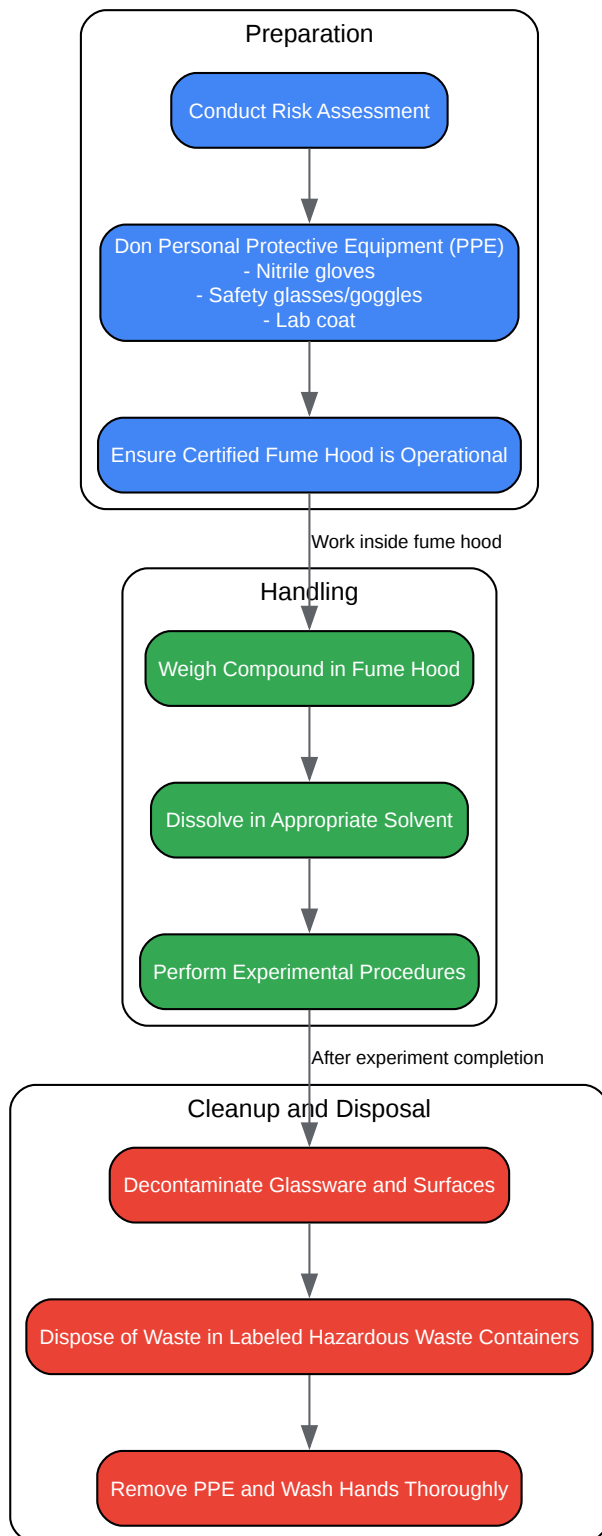
Toxicological Data

Toxicity Endpoint	Value	Species
Oral LD50	1370 - 2025 mg/kg	Rat
Dermal LD50	> 2000 mg/kg	Rabbit
Inhalation LC50 (4-hour)	> 6.9 mg/L	Rat

Safe Handling and Experimental Workflow

Proper handling of **Methylacifluorfen-d3** is crucial to minimize exposure and ensure a safe research environment. The following workflow outlines the key steps for safe handling.

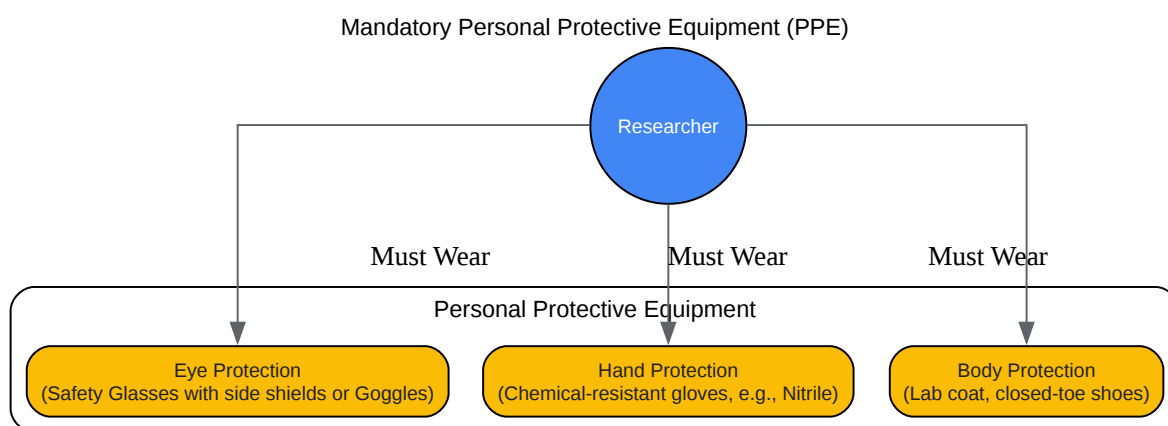
Safe Handling Workflow for Methylacifluorfen-d3

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Caption: A logical workflow for the safe handling of **Methylacifluorfen-d3** in a laboratory setting.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Methylacifluorfen-d3**.



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Caption: Essential personal protective equipment for handling **Methylacifluorfen-d3**.

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Disposal

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances. Keep refrigerated as recommended.

Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow to enter sewers or waterways.

Fire-Fighting Measures

Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.

Specific Hazards: Thermal decomposition may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen chloride, and hydrogen fluoride.

Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS). Researchers should always consult the most current SDS for any chemical before use and adhere to all institutional safety protocols.

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